

An In-depth Technical Guide to 2-Ethyl-6-methylaniline-d13

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Compound of Interest

Compound Name: 2-Ethyl-6-methylaniline-d13

Cat. No.: B567785

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For Researchers, Scientists, and Drug Development Professionals

Introduction

2-Ethyl-6-methylaniline-d13 is the deuterated form of 2-ethyl-6-methylaniline, a significant compound in various industrial and research applications. This isotopically labeled molecule serves as a crucial tool in analytical chemistry, particularly as an internal standard for quantitative analysis using techniques such as Nuclear Magnetic Resonance (NMR), Gas Chromatography-Mass Spectrometry (GC-MS), and Liquid Chromatography-Mass Spectrometry (LC-MS).^[1] The substitution of hydrogen atoms with deuterium provides a distinct mass difference, allowing for precise differentiation from the non-labeled analyte while maintaining nearly identical chemical and physical properties. This guide provides a comprehensive overview of the chemical structure, properties, synthesis, and applications of **2-Ethyl-6-methylaniline-d13**, with a focus on its role in analytical methodologies and its biological interactions.

Chemical Structure and Properties

2-Ethyl-6-methylaniline-d13 is an aniline derivative with ethyl and methyl substituents at positions 2 and 6, respectively. In the d13 isotopologue, all thirteen hydrogen atoms have been replaced by deuterium.

Chemical Structure:

Caption: Proposed microbial degradation pathway of 2-Ethyl-6-methylaniline.

Conclusion

2-Ethyl-6-methylaniline-d13 is an indispensable tool for researchers and scientists in the field of analytical chemistry. Its properties as a stable isotope-labeled internal standard enable highly accurate and precise quantification of its non-deuterated counterpart in complex matrices. Understanding its synthesis, proper application in analytical methods, and its role in biological systems, such as microbial metabolism, is crucial for its effective use in drug development, environmental monitoring, and other scientific disciplines. The methodologies and data presented in this guide offer a foundational resource for professionals working with this important compound.

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References

- 1. medchemexpress.com [medchemexpress.com]
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